An In-depth Technical Guide to Yttrium Oxide: Crystal Structure and Properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Yttrium oxide*
CAS No.:	*68585-82-0*
Cat. No.:	*B3428625*

Get Quote

Abstract

Yttrium oxide (Y_2O_3), or yttria, is a rare-earth metal oxide that serves as a critical material in a wide array of advanced technological applications. Its unique combination of thermal stability, optical transparency, and mechanical robustness makes it indispensable in fields ranging from high-temperature ceramics and laser technology to catalysis and biomedical devices. This technical guide provides a comprehensive exploration of the core crystal structure and fundamental properties of **yttrium oxide**, designed for researchers, scientists, and professionals in drug development. The following sections delve into the material's intrinsic characteristics, underpinned by structured data and detailed experimental methodologies.

Introduction: The Significance of Yttrium Oxide

Yttrium oxide is a white, air-stable solid substance that stands out among ceramic materials for its exceptional properties.[1] As the most significant compound of yttrium, it is insoluble in water and alkalis but dissolves in acids.[2] Its high melting point, excellent chemical and photochemical stability, and broad optical transparency range contribute to its versatility.[2][3]

© 2026 BenchChem. All rights reserved.

These characteristics make **yttrium oxide** a key component in various innovations, including phosphors for displays, solid-state lasers, and advanced ceramics.[1][2]

Crystal Structure of Yttrium Oxide

The most common and stable crystal structure of **yttrium oxide** at ambient conditions is the cubic C-type rare earth sesquioxide structure, also known as bixbyite.[3][4] This structure belongs to the body-centered cubic (BCC) crystal system with the space group Ia-3.[4][5]

The unit cell of the cubic C-type Y_2O_3 is composed of 80 atoms, with a lattice constant of a_0 = 1.0604 nm.[4] Within this structure, the yttrium atoms occupy two distinct crystallographic sites: 8b and 24d, while the oxygen atoms are located at the 48e sites.[4] All cations are six-fold coordinated. The Y_1 atoms are surrounded by six oxygen atoms at an equal distance, whereas the Y_2 atoms have three pairs of neighboring oxygen atoms at three different distances.[4] A notable feature of this structure is the presence of ordered oxygen vacancies.

// Define nodes Y1 [label="Y (8b)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Y2 [label="Y (24d)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; O1 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; O2 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; O3 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; O4 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; O5 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; O6 [label="O", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Vacancy [label="Vacancy", shape=point, color="#202124"];

// Define edges for Y1 coordination Y1 -- O1 [label="0.230 nm"]; Y1 -- O2 [label="0.230 nm"]; Y1 -- O3 [label="0.230 nm"]; Y1 -- O4 [label="0.230 nm"]; Y1 -- O5 [label="0.230 nm"]; Y1 -- O6 [label="0.230 nm"];

// Define edges for Y2 coordination Y2 -- O1 [label="0.225 nm"]; Y2 -- O2 [label="0.225 nm"]; Y2 -- O3 [label="0.228 nm"]; Y2 -- O4 [label="0.228 nm"]; Y2 -- O5 [label="0.236 nm"]; Y2 -- O6 [label="0.236 nm"];

// Position nodes Y1 [pos="0,0!"]; Y2 [pos="3,0!"]; O1 [pos="1.5,1.5!"]; O2 [pos="1.5,-1.5!"]; O3 [pos="-1.5,1.5!"]; O4 [pos="-1.5,-1.5!"]; O5 [pos="0,2!"]; O6 [pos="0,-2!"]; } } Caption: Coordination environment of Yttrium in the cubic C-type structure.

© 2026 BenchChem. All rights reserved.

Phase Transitions

While the cubic phase is stable under ambient conditions, **yttrium oxide** can undergo phase transitions under high pressure or temperature.[6]

- Monoclinic (B-type): A high-pressure monoclinic phase has been reported.[6][7] The transition from the cubic to the monoclinic phase occurs at approximately 12 GPa.[7]
- Hexagonal (A-type): At temperatures above 2200°C, **yttrium oxide** transforms into a hexagonal phase.[3][6]
- Disordered Fluorite: At even higher temperatures, around 2308°C, a disordered fluorite phase can form.[6]

These phase transitions are critical to consider in high-temperature and high-pressure applications as they can significantly impact the material's properties.

Core Properties of Yttrium Oxide

The utility of **yttrium oxide** in various applications stems from its unique combination of physical, chemical, thermal, and optical properties.

Physical and Mechanical Properties

Yttrium oxide is a hard, refractory material. Its mechanical properties are highly dependent on the processing method and the resulting microstructure, such as grain size and density.[8]

Property	Value	References
Molar Mass	225.82 g/mol	[3]
Appearance	White solid	[1]
Density	5.01 - 5.03 g/cm³	[3][9]
Compressive Strength	390 MPa	[10]
Flexural Strength	100 - 430 MPa	
Fracture Toughness	1.0 - 4.0 MPa·m$^{1/2}$	

© 2026 BenchChem. All rights reserved.

Thermal Properties

Yttrium oxide exhibits excellent thermal stability with a high melting point and a relatively high thermal conductivity for a ceramic material.[3] This makes it suitable for high-temperature applications such as refractory materials and coatings.[3][11]

Property	Value	References
Melting Point	2410 - 2440 °C	[3][10]
Boiling Point	4300 °C	[3]
Thermal Conductivity	10 - 27 W/(m·K)	[1][3]
Coefficient of Thermal Expansion	7.9 - 8.2 x 10^{-6} /°C	
Maximum Use Temperature	2000 °C	

Optical and Electronic Properties

Optically, **yttrium oxide** is transparent over a wide range of wavelengths, from the ultraviolet to the infrared.[3] This property, combined with its ability to host rare-earth ions, makes it an excellent material for lasers and phosphors.[2][3]

Property	Value	References
Optical Transparency Range	0.23 - 8.0 µm	[2][3]
Refractive Index	~1.89 at 1050 nm	[3]
Band Gap	~5.5 eV	[3][12]
Dielectric Constant	High	[2][3]

The wide band gap of **yttrium oxide** allows it to accommodate the energy levels of various dopant ions, enabling the tailoring of its luminescent properties.[3]

Synthesis and Fabrication of **Yttrium Oxide**

© 2026 BenchChem. All rights reserved.

Various methods are employed to synthesize **yttrium oxide**, each influencing the final properties of the material. These methods can be broadly categorized into solid-phase, liquid-phase, and gas-phase techniques.[3]

- Solid-Phase Reaction: This traditional method involves the high-temperature reaction of yttrium and aluminum oxides to form yttrium aluminum garnet (YAG) crystals.[2]
- Liquid-Phase Methods: These are the most widely used and include:
  - Precipitation/Co-precipitation: A common and cost-effective technique for large-scale production.[13]
  - Sol-Gel Method: Offers high chemical homogeneity and the ability to control crystal structure.[14]
  - Hydrothermal/Solvothermal Synthesis: Allows for control over the morphology of the resulting nanoparticles.[13][15]
  - Combustion Synthesis: A rapid and energy-efficient method.[3]
- Gas-Phase Methods: Such as spray pyrolysis, are also utilized.[3]

The choice of synthesis method depends on the desired particle size, morphology, and purity required for a specific application.

Key Applications

The exceptional properties of **yttrium oxide** have led to its use in a diverse range of applications:

- Ceramics: **Yttrium oxide** is a key material in transparent ceramics for applications like infrared windows, lenses, and laser hosts.[2] It is also used as a sintering additive and to stabilize the zirconia in dental ceramics and thermal barrier coatings.[1][11]
- Lasers and Phosphors: It is widely used as a host material for rare-earth ions in solid-state lasers (e.g., Nd:YAG) and phosphors for displays and lighting.[1][2]

© 2026 BenchChem. All rights reserved.

- Coatings: **Yttrium oxide** coatings provide excellent resistance to corrosion and high temperatures, making them suitable for protecting components in harsh environments.[11]
- Electronics: Its high dielectric constant makes it useful in electronic components.[3] Yttrium iron garnets, derived from **yttrium oxide**, are effective microwave filters.[1]
- Superconductors: Yttrium is a critical component in high-temperature superconductors like yttrium barium copper oxide (YBCO).[16]

Experimental Protocols

To ensure the accurate characterization of **yttrium oxide**, standardized experimental protocols are essential.

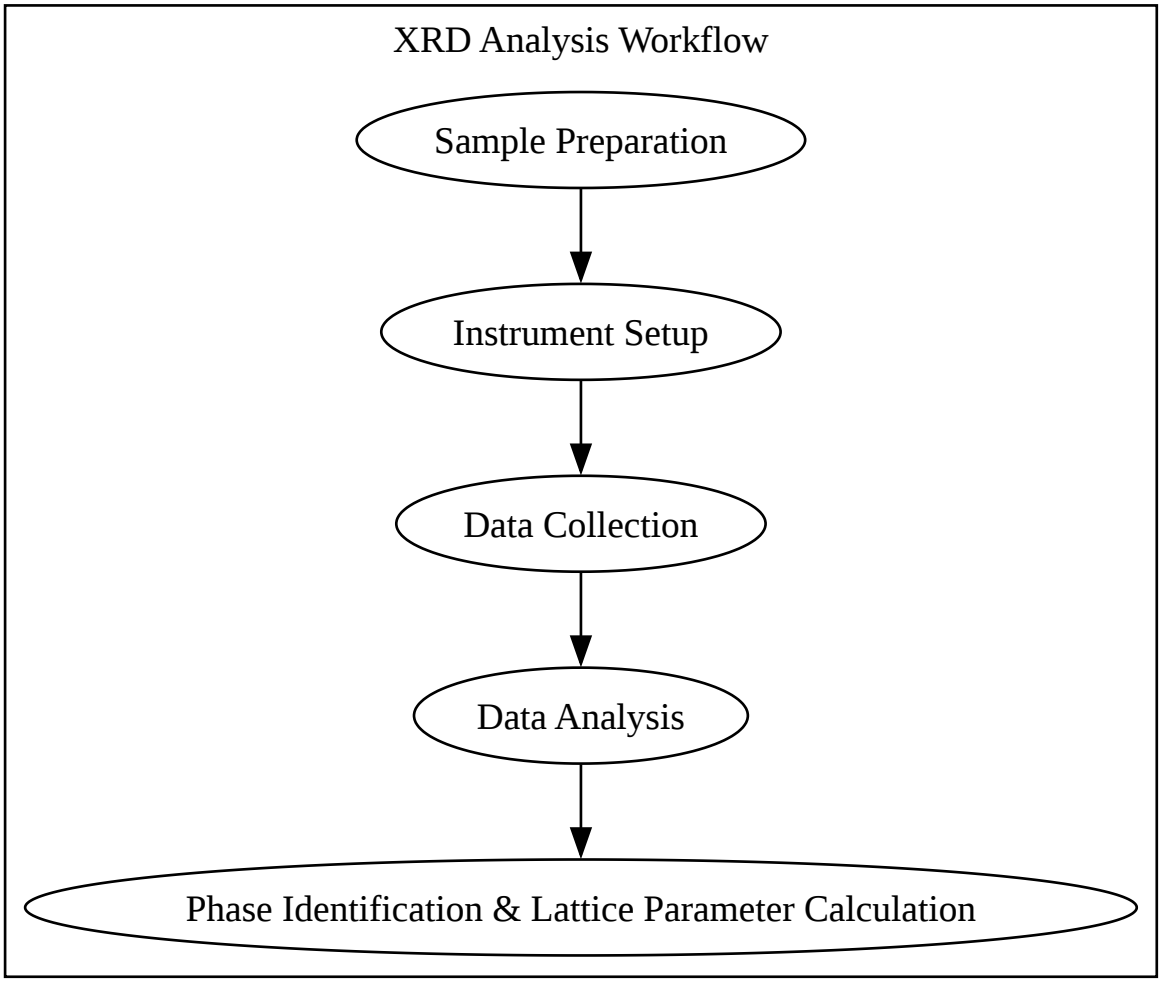
X-ray Diffraction (XRD) for Crystal Structure Analysis

Objective: To determine the crystal structure, phase purity, and lattice parameters of **yttrium oxide** powder.

Methodology:

- Sample Preparation: A small amount of the **yttrium oxide** powder is finely ground and mounted onto a sample holder.
- Instrument Setup: A powder X-ray diffractometer is used with Cu Kα radiation.
- Data Collection: The sample is scanned over a 2θ range (e.g., 20° to 80°) with a defined step size and scan speed.
- Data Analysis: The resulting diffraction pattern is analyzed by identifying the peak positions and intensities. These are then compared to standard diffraction patterns (e.g., from the JCPDS database) to identify the crystal phase. Lattice parameters are calculated from the peak positions using Bragg's Law.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

UV-Vis-NIR Spectroscopy for Optical Property Measurement

Objective: To determine the optical transmittance and calculate the band gap of a **yttrium oxide** thin film or transparent ceramic.

Methodology:

- Sample Preparation: A thin film of **yttrium oxide** is deposited on a transparent substrate (e.g., quartz), or a polished transparent ceramic sample is used.
- Instrument Setup: A UV-Vis-NIR spectrophotometer is used. A baseline is recorded with a reference sample (the substrate or air).

© 2026 BenchChem. All rights reserved.

- Data Collection: The transmittance spectrum of the sample is measured over a wide wavelength range (e.g., 200 nm to 1100 nm).
- Data Analysis: The band gap energy (Eg) is determined from the absorption edge of the spectrum using a Tauc plot, where $(\alpha h\nu)^2$ is plotted against photon energy ($h\nu$), and the linear portion is extrapolated to the energy axis.

Conclusion

Yttrium oxide is a highly versatile and technologically important material. Its well-defined cubic crystal structure, coupled with its outstanding thermal, mechanical, and optical properties, underpins its use in a multitude of advanced applications. A thorough understanding of its fundamental characteristics and the influence of synthesis and processing on these properties is crucial for the continued development of innovative technologies that rely on this remarkable rare-earth oxide.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Yttrium(III) oxide - Wikipedia [en.wikipedia.org]
- 2. heegermaterials.com [heegermaterials.com]
- 3. News - Properties, application and preparation of yttrium oxide [epomaterial.com]
- 4. What is the crystal structure of Yttrium oxide?_Chemicalbook [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Microstructures and Mechanical Properties of Y2O3 Ceramics | Scientific.Net [scientific.net]

© 2026 BenchChem. All rights reserved.

- 9. qedfusion.org [qedfusion.org]
- 10. Yttria (Yttrium Oxide, Y2O3) :: MakeItFrom.com [makeitfrom.com]
- 11. The Role of Yttrium Oxide in Advanced Ceramics [stanfordmaterials.com]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
- 14. Sol-Gel Synthesis and Antioxidant Properties of Yttrium Oxide Nanocrystallites Incorporating P-123 - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Yttrium: Properties and Applications [stanfordmaterials.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Yttrium Oxide: Crystal Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428625/docs#an-in-depth-technical-guide-to-yttrium-oxide-crystal-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.